

Barium Dichromate in Alcohol Oxidation: A Reference Protocol

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Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

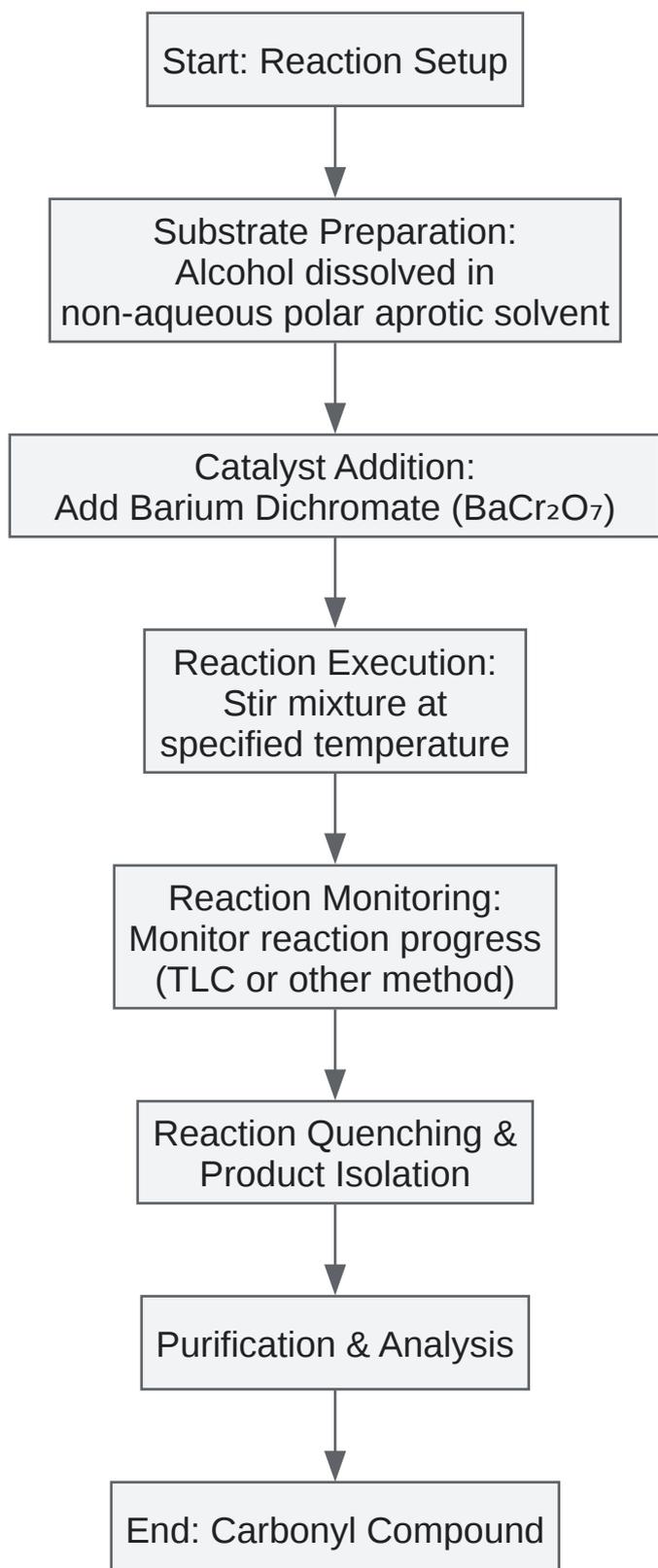
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The table below summarizes the key reaction from a peer-reviewed study where **barium dichromate** acts as a mild oxidizing agent. This is a liquid-phase reaction, not vapor-phase, but it offers foundational data on the compound's behavior [1].

Feature	Description
Reaction Type	Liquid-phase oxidation of alcohols [1].
Objective	Selective conversion of primary/secondary alcohols to corresponding aldehydes/ketones [1].
Key Advantage	Prevents over-oxidation; primary alcohols stop at the aldehyde stage [1].
Reactivity	Primary and secondary benzylic alcohols oxidize faster and more efficiently [1].
Reaction Medium	Non-aqueous, polar aprotic solvents [1].

Experimental Workflow for Liquid-Phase Oxidation

The following diagram outlines the general experimental workflow for this liquid-phase oxidation reaction, based on the methodology from the study [1]:



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Alternative Catalysts and Research Avenues

Since information on **barium dichromate** in vapor-phase catalysis is scarce, here are some alternative research directions based on the search results:

- **Explore Other Barium Catalysts:** Barium oxide (BaO) is widely used in industrial vapor-phase processes like the ethoxylation to produce nonionic surfactants and the catalytic degradation of plastics [2]. Research into BaO could provide a valuable parallel.
- **Investigate Different Vapor-Oxidation Systems:** The search results contain active research on vapor-phase oxidation over other metal oxide catalysts (e.g., V-Zr-O systems for oxidizing 2-methylpyridine [3], or studies on zirconia and titania for acid enolization [4]). These highlight contemporary approaches in the field.

Strategies for Finding Specialized Information

To find the specific information you need, I suggest the following steps:

- **Refine Your Literature Search:** Use specialized scientific databases (e.g., SciFinder, Reaxys, Web of Science) with precise keywords like "barium chromate vapor phase catalysis" or "barium-based mixed metal oxide oxidation catalyst".
- **Consult Industrial Literature:** Technical data sheets and application notes from specialty chemical suppliers that produce barium compounds or custom catalysts may contain relevant, practical information.
- **Broaden the Scope:** Consider searching for patents related to vapor-phase oxidation processes, as they often include detailed experimental sections and catalyst formulations.

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References

1. [BaCr2O7], a mild reagent for Barium ... | CoLab dichromate oxidation [colab.ws]

2. - Barium / Alfa Chemistry Catalysts Catalysts [alfachemic.com]
3. - Vapor of 2-METHYLPYRIDINE on... phase oxidation [chemjournal.kz]
4. Kinetics of Carboxylic Acid Enolization on Metal Oxides in Vapor Phase [chemrxiv.org]

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